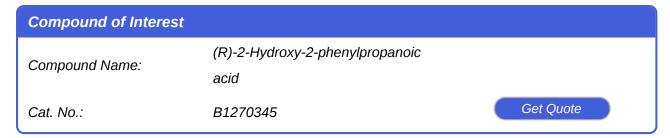


In-Depth Technical Guide to (R)-2-Hydroxy-2phenylpropanoic Acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-2-Hydroxy-2-phenylpropanoic acid, also known as (R)-(-)-Atrolactic acid, is a chiral carboxylic acid with significant applications in asymmetric synthesis and potential pharmacological relevance. This technical guide provides a comprehensive overview of its chemical identifiers, physicochemical properties, synthesis methodologies, and known biological activities, presented in a format tailored for the scientific community.

Chemical Identifiers and Physicochemical Properties

(R)-2-Hydroxy-2-phenylpropanoic acid is a well-characterized compound with established identifiers and properties. These are crucial for its accurate identification, handling, and application in research and development.

Table 1: Chemical Identifiers for (R)-2-Hydroxy-2phenylpropanoic Acid



Identifier	Value
CAS Number	3966-30-1[1]
IUPAC Name	(2R)-2-hydroxy-2-phenylpropanoic acid[1]
Synonyms	(R)-(-)-Atrolactic acid, (R)-alpha-Methylmandelic acid
Molecular Formula	С9Н10О3[1]
InChI Key	NWCHELUCVWSRRS-SECBINFHSA-N[1]
SMILES	CINVALID-LINK(C(=O)O)c1ccccc1

Table 2: Physicochemical Data for (R)-2-Hydroxy-2-

phenylpropanoic Acid

Property	Value
Molecular Weight	166.17 g/mol [1]
Melting Point	113-119 °C[2]
Optical Rotation	[α] ²⁰ /D -49° (c=2 in Water)
рКа	3.467 (for the racemic mixture at 25°C)[3]
Water Solubility	17.04 g/L at 18°C, 21.17 g/L at 25°C (for the anhydrous racemic mixture)[3]
Appearance	White crystals or powder[2]

Spectral Data

Spectral analysis is fundamental for the structural elucidation and purity assessment of **(R)-2-Hydroxy-2-phenylpropanoic acid**. Below are representative spectral data for the racemic compound, atrolactic acid.

Table 3: Spectral Data for Atrolactic Acid (Racemic)



Spectrum Type	Key Peaks/Signals
¹³ C NMR	Data for the racemic mixture is available and indicates the presence of the carboxylic acid, quaternary alpha-carbon, methyl, and phenyl carbons.
IR	Spectra for the racemic mixture show characteristic absorptions for the hydroxyl, carbonyl, and aromatic functional groups.
Mass Spec	Electron ionization mass spectra are available for atrolactic acid.[4]

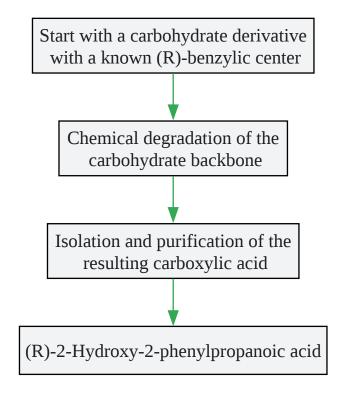
Experimental Protocols

The stereospecific synthesis of **(R)-2-Hydroxy-2-phenylpropanoic acid** is crucial for its application in enantioselective processes and for the evaluation of its specific biological activities.

Stereospecific Synthesis

A key method for the synthesis of **(R)-2-Hydroxy-2-phenylpropanoic acid** involves the degradation of carbohydrate derivatives that possess a benzylic center with a known absolute configuration. A detailed protocol has been described by Inch, Ley, and Rich in the Journal of the Chemical Society C: Organic (1968). While the full experimental text is not provided here, the general workflow is outlined below.





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Caption: General workflow for the stereospecific synthesis.

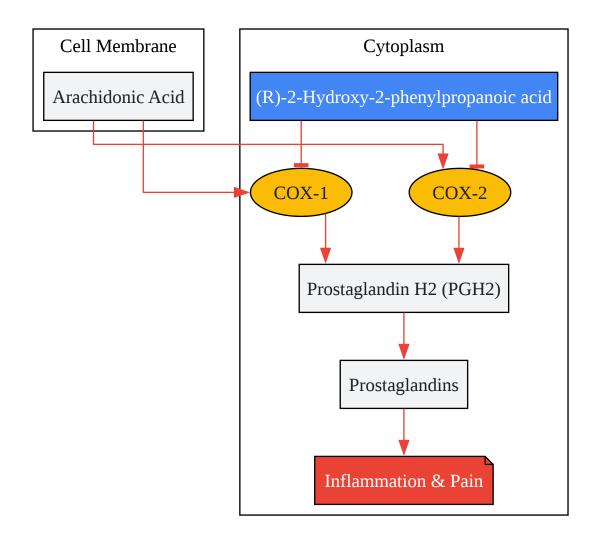
Biological Activity and Signaling Pathways

While research into the specific biological roles of **(R)-2-Hydroxy-2-phenylpropanoic acid** is ongoing, studies on the related compound, (S)-2-Hydroxy-2-phenylpropanoic acid, suggest potential anti-inflammatory and analgesic properties.[5] This activity is likely mediated through the inhibition of prostaglandin synthesis.[5] Phenylpropanoic acids, as a class, are known to interact with various biological targets, including cyclooxygenase (COX) enzymes. Ibuprofen, a well-known nonsteroidal anti-inflammatory drug (NSAID), is a 2-phenylpropanoic acid derivative that functions by inhibiting COX-1 and COX-2.[6]

Hypothesized Mechanism of Action: Inhibition of the Cyclooxygenase (COX) Pathway

Based on the activity of related compounds, it is hypothesized that **(R)-2-Hydroxy-2-phenylpropanoic acid** may exert anti-inflammatory effects by inhibiting the COX pathway, thereby reducing the production of prostaglandins which are key mediators of inflammation and pain.





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